

Application Note: 3-Chloro-2-(phenethyloxy)aniline in Agrochemical Discovery

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Compound of Interest

Compound Name: 3-Chloro-2-(phenethyloxy)aniline

CAS No.: 946714-51-8

Cat. No.: B3172013

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Introduction & Mechanistic Rationale

3-Chloro-2-(phenethyloxy)aniline is a specialized intermediate used primarily in the Lead Optimization phase of agrochemical development. Its utility stems from its ability to introduce a "flexible hydrophobic tail" (the phenethyl ether) adjacent to a "directionality anchor" (the chloro group) on the aniline ring.

Structural Significance in Bioactivity

In modern fungicide and insecticide design, this scaffold serves two distinct molecular functions:

- **Hydrophobic Pocket Filling:** The phenethyloxy moiety ($-\text{OCH}_2\text{CH}_2\text{Ph}$) extends into the lipophilic domains of target enzymes (e.g., the Quinone-binding site of Complex II). The ethylene linker provides rotational freedom distinct from rigid biphenyls (like in Boscalid).

- **Electronic Modulation:** The 3-chloro substituent sterically forces the adjacent ether group out of plane, creating a specific 3D conformation that often enhances selectivity against wild-type and resistant strains.

Target Classes

- **SDHI Fungicides:** Used as the amine component to couple with pyrazole-4-carboxylic acids (e.g., analogs of Penthiopyrad or Fluxapyroxad).
- **METI Acaricides:** Used to synthesize quinazoline or pyrazole amides targeting Mitochondrial Complex I.

Chemical Synthesis & Handling[1][2][3][4][5][6]

Precursor Synthesis Strategy

The most robust route to **3-Chloro-2-(phenethyloxy)aniline** involves the selective O-alkylation of 3-chloro-2-aminophenol. Direct alkylation often leads to N-alkylation side products; therefore, a phase-transfer catalysis (PTC) or protective group strategy is recommended.

Protocol: Selective O-Alkylation

Objective: Synthesize **3-Chloro-2-(phenethyloxy)aniline** with >95% regioselectivity.

Materials:

- Substrate: 3-Chloro-2-aminophenol (CAS: 59901-45-4)
- Reagent: Phenethyl bromide (CAS: 103-63-9)
- Base: Potassium Carbonate (), anhydrous
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile
- Catalyst: Tetrabutylammonium bromide (TBAB) - 5 mol%

Step-by-Step Procedure:

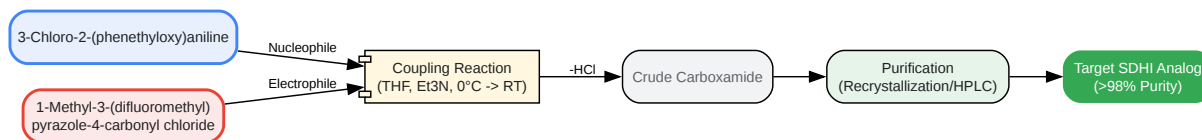
- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stirrer and nitrogen inlet, dissolve 3-chloro-2-aminophenol (10.0 mmol) in DMF (50 mL).
- Base Addition: Add (12.0 mmol) and TBAB (0.5 mmol). Stir at room temperature for 15 minutes to form the phenolate anion. Note: The solution will darken.
- Alkylation: Dropwise add Phenethyl bromide (10.5 mmol) over 10 minutes.
- Reaction: Heat the mixture to 60°C and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS.
 - Checkpoint: The O-alkylated product usually has a higher than the N-alkylated byproduct.
- Workup: Cool to room temperature. Pour into ice-water (200 mL). Extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexane).

Yield Expectation: 75–85% as a pale yellow oil or low-melting solid.

Application Workflow: SDHI Library Generation

The primary application of this aniline is in the synthesis of Carboxamide libraries. The following workflow describes coupling this aniline with a Pyraziflumid-style acid chloride.

Workflow Diagram (Graphviz)



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Caption: Synthetic pathway for converting the aniline scaffold into a bioactive SDHI carboxamide.

Coupling Protocol

- **Dissolution:** Dissolve **3-Chloro-2-(phenethyloxy)aniline** (1.0 eq) and Triethylamine (1.2 eq) in anhydrous THF.
- **Acylation:** Cool to 0°C. Add the acid chloride (1.05 eq) dropwise.
- **Completion:** Warm to RT and stir for 2 hours.
- **Isolation:** Remove solvent, redissolve in DCM, wash with 1N HCl (to remove unreacted aniline) and Sat.

Biological Validation (Protocols)

Once the library is synthesized, the compounds must be validated for fungicidal activity.

In Vitro Fungicidal Assay (*Botrytis cinerea*)

Rationale: *Botrytis* (Grey Mold) is a standard model for SDHI efficacy.

Protocol:

- **Media Prep:** Prepare Potato Dextrose Agar (PDA) plates.

- **Compound Dosing:** Dissolve the synthesized carboxamide in DMSO. Add to molten PDA to achieve final concentrations of 0.1, 1, 10, and 100 ppm. (Control: 0.1% DMSO).
- **Inoculation:** Place a 5mm mycelial plug of *B. cinerea* in the center of the plate.
- **Incubation:** Incubate at 25°C for 72 hours.
- **Measurement:** Measure radial growth diameter. Calculate % Inhibition relative to control.
 - **Success Metric:**

indicates a hit worth optimizing.

Data Presentation Table

Summarize your SAR data using the following format:

Compound ID	R-Group (Acid)	Linker (Aniline)	EC50 (ppm) <i>B. cinerea</i>	LogP (Calc)
Ref-1 (Boscalid)	2-Cl-Nicotinyl	Biphenyl	0.5	3.6
Target-A	DF-Pyrazole	3-Cl-2-(phenethyloxy)	0.08	4.1
Target-B	CF3-Pyrazole	3-Cl-2-(phenethyloxy)	0.12	4.4
Negative Ctrl	--	--	>100	--

References

- Gilead Sciences, Inc. (2010). Process for the preparation of 3-chloro-2-fluorobenzylzinc bromide and its use in the synthesis of Integrase Inhibitors. (Patent No. US 7,825,252). Google Patents.
- Mitsui Chemicals Agro, Inc. (2014). Pyraziflumid and related SDHI fungicide structures. Journal of Pesticide Science. [\[Link\]](#)(Cited for SDHI pharmacophore design).

- Aurigene Pharmaceutical Services. (2007). Revisiting the reaction of b-chloroacroleins with 2-aminophenol. Elsevier.[1] [[Link](#)](Cited for reactivity of 2-aminophenol derivatives).

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Sources

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